

Unveiling the Nonclinical Safety Profile of Etelcalcetide: An In-Depth Technical Guide

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Compound of Interest		
Compound Name:	Etelcalcetide Hydrochloride	
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For Researchers, Scientists, and Drug Development Professionals

Etelcalcetide, a novel calcimimetic agent, has emerged as a significant therapeutic option for the management of secondary hyperparathyroidism in patients with chronic kidney disease on hemodialysis. This technical guide provides a comprehensive overview of the nonclinical safety and toxicology profile of etelcalcetide, drawing from a robust portfolio of in vitro and in vivo studies. The data presented herein, summarized in detailed tables and accompanied by descriptions of experimental protocols and illustrative diagrams, offer critical insights for researchers, scientists, and drug development professionals engaged in the fields of nephrology, endocrinology, and pharmacology.

Etelcalcetide is a synthetic peptide that acts as an allosteric modulator of the calcium-sensing receptor (CaSR).[1][2] By binding to the CaSR on parathyroid chief cells, it enhances the receptor's sensitivity to extracellular calcium, leading to a reduction in the secretion of parathyroid hormone (PTH).[1][2][3] This mechanism of action effectively addresses the hallmark of secondary hyperparathyroidism. The nonclinical safety evaluation of etelcalcetide was comprehensive, encompassing single- and repeat-dose toxicity studies, safety pharmacology, genotoxicity, carcinogenicity, and reproductive and developmental toxicity assessments.

Mechanism of Action: Allosteric Modulation of the Calcium-Sensing Receptor

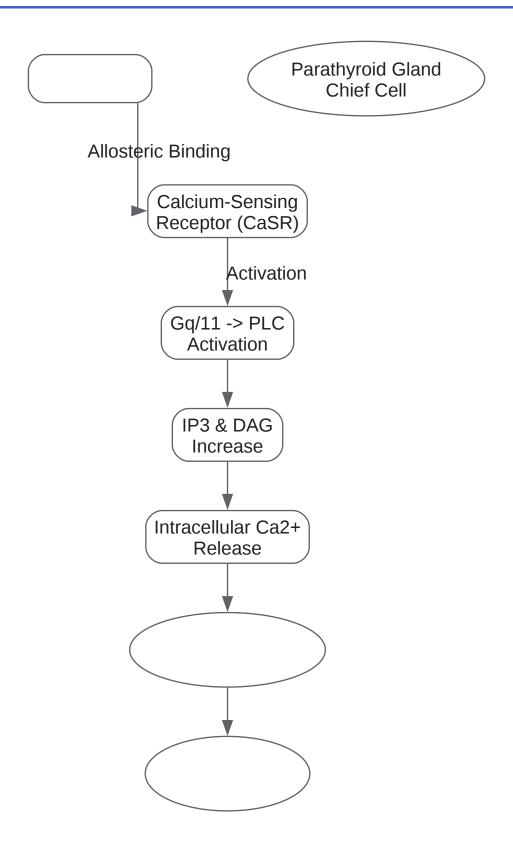


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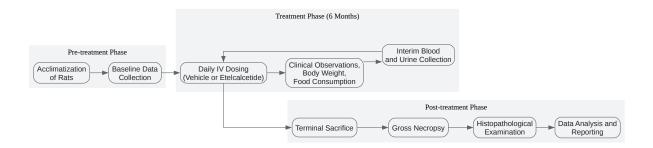
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Etelcalcetide's therapeutic effect is mediated through its interaction with the CaSR, a G-protein coupled receptor crucial for maintaining calcium homeostasis. The following diagram illustrates the signaling pathway.









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References

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